

An In-depth Technical Guide to the Physical Properties of 5,9-Dimethylheptacosane

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Compound of Interest

Compound Name: 5,9-Dimethylheptacosane

Cat. No.: B15435672

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Introduction

5,9-Dimethylheptacosane is a long-chain, branched alkane with the chemical formula $C_{29}H_{60}$. As a member of the hydrocarbon family, its physical properties are dictated by the nonpolar nature of its carbon-carbon and carbon-hydrogen bonds, leading to van der Waals forces as the primary intermolecular interactions. This technical guide provides a comprehensive overview of the known physical properties of **5,9-Dimethylheptacosane**, detailed experimental protocols for their determination, and relevant biological context. Due to a scarcity of experimentally determined data for this specific compound, this guide primarily relies on calculated values from established chemical property prediction software.

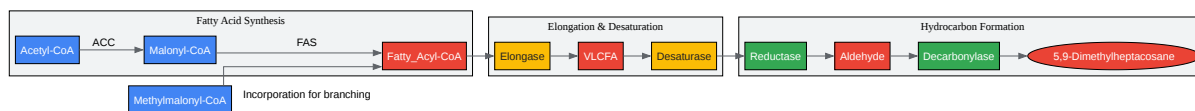
Core Physical Properties

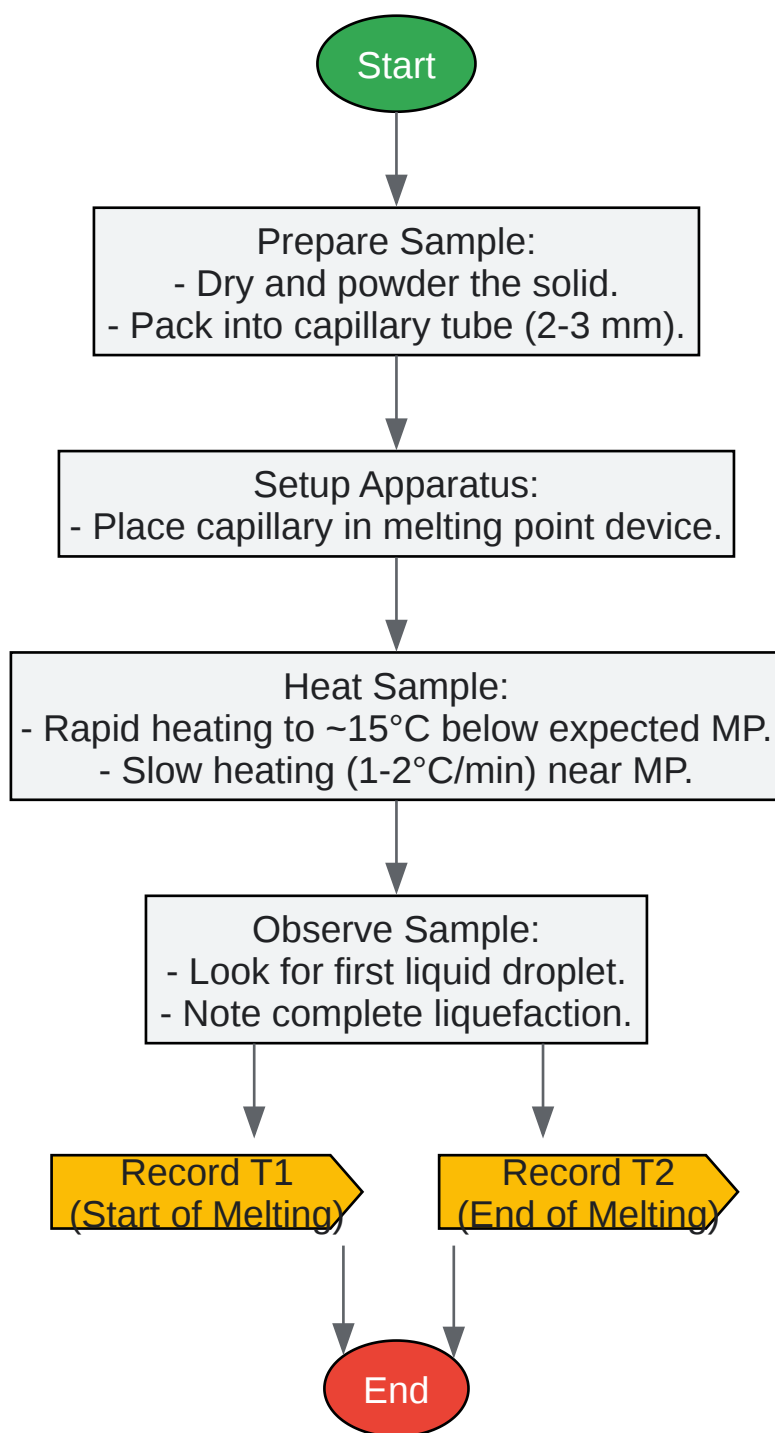
The physical characteristics of **5,9-Dimethylheptacosane** are crucial for understanding its behavior in various chemical and biological systems. The following table summarizes key quantitative data.

Property	Value	Unit	Source & Method
Molecular Weight	408.79	g/mol	IUPAC Atomic Weights
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	188.42	kJ/mol	Joback Calculated Property[1]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-652.45	kJ/mol	Joback Calculated Property[1]
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	63.82	kJ/mol	Joback Calculated Property[1]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	79.37	kJ/mol	Joback Calculated Property[1]
Log10 of Water Solubility (log10WS)	-11.48	mol/L	Crippen Calculated Property[1]
Octanol/Water Partition Coefficient (logPoct/wat)	11.271	-	Crippen Calculated Property[1]
McGowan's Characteristic Volume (McVol)	419.470	ml/mol	McGowan Calculated Property[1]
Critical Pressure (Pc)	629.40	kPa	Joback Calculated Property[1]
Non-polar Retention Indices (Inp)	2776.00	-	NIST[1]

Biological Significance: A Role in Chemical Communication

While detailed signaling pathways involving **5,9-Dimethylheptacosane** are not extensively documented, it belongs to a class of compounds, methyl-branched cuticular hydrocarbons (CHCs), that are crucial in insect communication.^{[1][2]} These compounds are components of the waxy layer on an insect's cuticle, primarily serving to prevent desiccation.^{[3][4]} However, they have evolved to play a significant role in chemical signaling, acting as pheromones for mate recognition, species identification, and social interactions within colonies.^{[2][3]} The biosynthesis of these complex branched alkanes is a key pathway in establishing these chemical signals.





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References

- 1. researchgate.net [researchgate.net]
- 2. Candidate genes involved in cuticular hydrocarbon differentiation between cryptic, parabiatic ant species - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scienceopen.com [scienceopen.com]
- 4. royalsocietypublishing.org [royalsocietypublishing.org]
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